

Acephate-d3 CAS number and molecular weight

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Compound of Interest

Compound Name: Acephate-d3

Cat. No.: B10856052

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Technical Data for Acephate-d3

This document provides core technical specifications for the isotopically labeled organophosphate insecticide, **Acephate-d3**. The data presented below is intended for researchers, scientists, and professionals in drug development who require precise information for analytical and research purposes.

Acephate-d3 serves as an internal standard for the quantification of its unlabeled counterpart, acephate, in various analytical methodologies such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS)[1].

Chemical and Physical Properties

The fundamental chemical identifiers and properties of **Acephate-d3** are summarized in the table below. This information is critical for accurate compound identification, experimental design, and data interpretation.

Property	Value
CAS Number	2140327-70-2[1][2][3][4][5]
Molecular Formula	C ₄ H ₇ D ₃ NO ₃ PS[1]
Molecular Weight	186.18 g/mol [3][6][7]
Synonyms	Acephate-(acetyl-d3), O,S-Dimethyl N-(acetyl-d3)phosphoramidothioate[3]

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Acephate d3 | 2140327-70-2 | QKD32770 | Biosynth [biosynth.com]
- 3. isotope.bocsci.com [isotope.bocsci.com]
- 4. Acephate-d3 (N-Acetyl-d3) | LGC Standards [lgcstandards.com]
- 5. Acephate D3 (acetyl D3) | LGC Standards [lgcstandards.com]
- 6. Acephate D3 (acetyl D3) | CymitQuimica [cymitquimica.com]
- 7. cdn isotopes.com [cdnisotopes.com]
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